Application Notes and Protocols for the Cmd178 in Downconverter Circuits

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Compound of Interest	
Compound Name:	Cmd178 tfa
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This document provides detailed application notes and protocols for utilizing the Cmd178, a passive double-balanced mixer, in downconverter circuits. The information is intended to guide researchers, scientists, and professionals in the successful implementation and characterization of downconverter systems incorporating this component.

Introduction to the Cmd178 Mixer

The Cmd178 is a general-purpose, passive double-balanced mixer die designed for frequency conversion applications.[1][2] Its key features make it suitable for a variety of high-frequency systems. A packaged version of this die is available as the CMD178C3.

Key Features:

- Wide Frequency Range: The Cmd178 operates with an RF and LO frequency range of 11 to 21 GHz.[1][2]

- Broad IF Bandwidth: The intermediate frequency (IF) port supports a wide bandwidth from DC to 6 GHz.[1][2]

- Low Conversion Loss: The mixer exhibits a typical conversion loss of 6 dB.

- High Isolation: Due to its optimized balun structures, the Cmd178 provides high isolation between its ports, which is crucial for minimizing signal leakage and spurious products.[1][2]

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- Low LO Drive Level: It can be operated with a local oscillator (LO) drive level as low as +9 dBm.[1][2]

The Cmd178's passive design offers excellent linearity and low noise figure, making it a strong candidate for demanding receiver applications.

Principle of Operation: The Double-Balanced Mixer

A double-balanced mixer is a three-port device that combines a radio frequency (RF) signal with a local oscillator (LO) signal to produce an intermediate frequency (IF) signal. The IF signal contains the sum and difference frequencies of the RF and LO signals ($f_{IF} = |f_{RF} \pm f_{LO}|$). In a downconverter application, the difference frequency is typically the desired output.

The "double-balanced" topology provides inherent rejection of both the RF and LO signals at the IF port, simplifying filtering requirements in the receiver chain. This is achieved through a combination of a diode ring and baluns for the RF and LO inputs.

Quantitative Performance Data

The following tables summarize the key electrical specifications of the Cmd178 and its packaged version, the CMD178C3. This data is critical for circuit design and performance simulations.

Table 1: Electrical Performance of Cmd178 (Die)

Parameter	Min	Typ	Max	Units	Conditions
Frequency Range, RF & LO	11	21	GHz		
Frequency Range, IF	DC	6	GHz		
Conversion Loss	6	dB	f = 21 GHz		
LO to RF Isolation	45	dB			
LO to IF Isolation	45	dB			
RF to IF Isolation	26	dB			
Input P1dB	9	dBm			

Unless otherwise noted, all measurements performed as a downconverter, IF = 100 MHz, LO = +13 dBm, TA = 25°C.

Table 2: Electrical Specifications of CMD178C3 (Packaged)

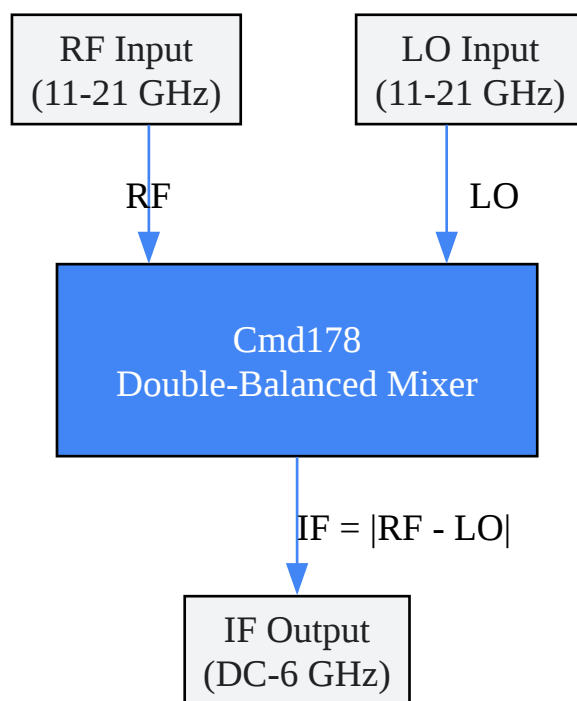| Parameter	Min	Typ	Max	Units	Conditions
Frequency Range, RF & LO	11	21		GHz	
Frequency Range, IF	DC	6		GHz	
Conversion Loss	6	8		dB	13 - 17 GHz
	7	10		dB	11 - 21 GHz
Noise Figure (SSB)	6	8		dB	13 - 17 GHz
	7	10		dB	11 - 21 GHz
LO to RF Isolation	35	43		dB	13 - 17 GHz
	31	43		dB	11 - 21 GHz
LO to IF Isolation	33	48		dB	13 - 17 GHz
	30	38		dB	11 - 21 GHz
RF to IF Isolation	17	25		dB	13 - 17 GHz
	15	25		dB	11 - 21 GHz
Input P1dB	9		dBm		
Input IP3	16		dBm		

Unless otherwise noted, all measurements performed as a downconverter, IF = 100 MHz, LO = +13 dBm, TA = 25°C.

Downconverter Circuit Design and Experimental Protocols

This section outlines the design considerations and experimental procedures for implementing and characterizing a downconverter circuit using the Cmd178.
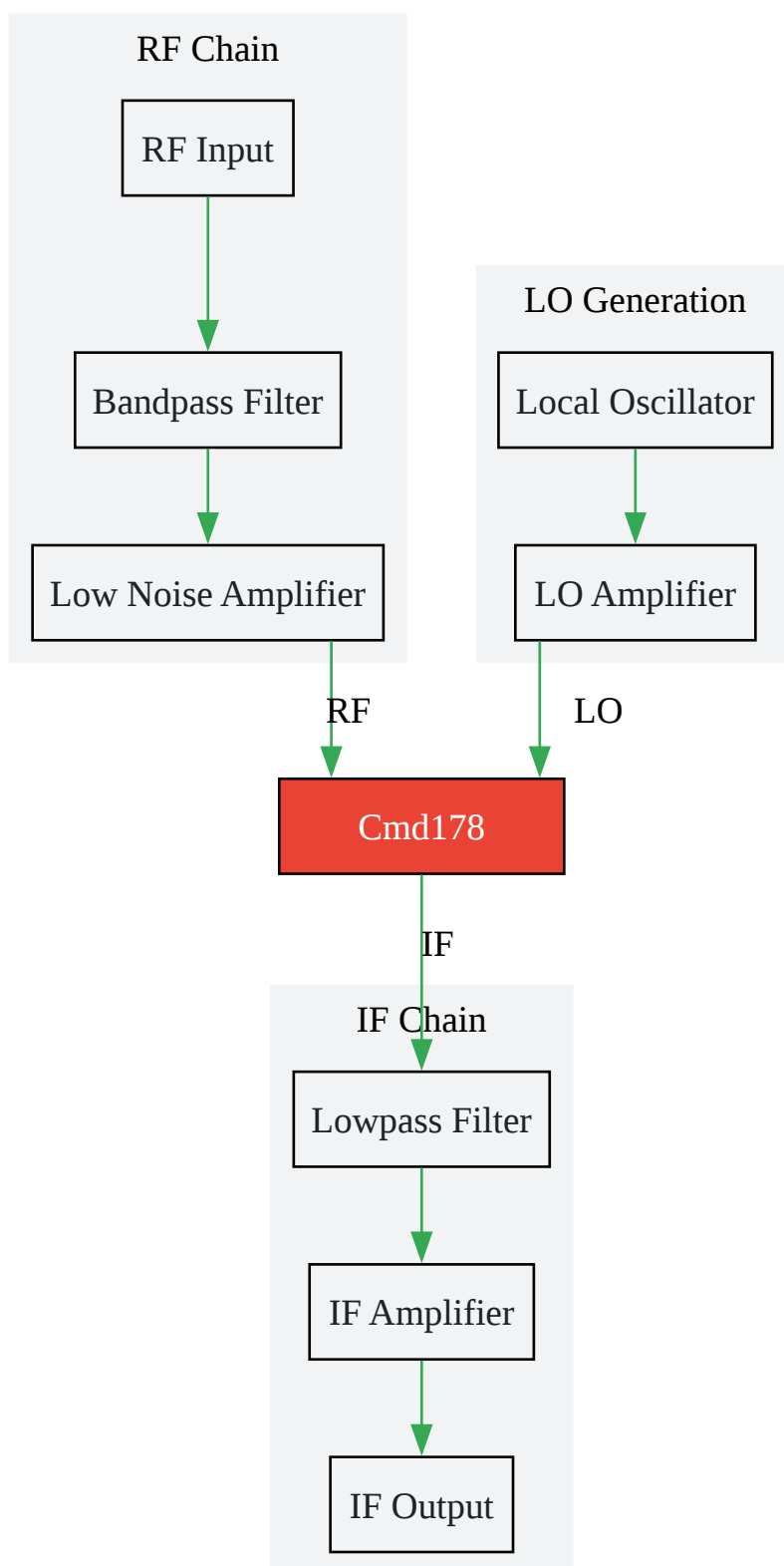
Signaling Pathway and Circuit Topology

The fundamental signaling pathway in a downconverter involves mixing the incoming RF signal with a stable LO signal to produce a lower-frequency IF signal.

RF Input (11-21 GHz) → RF

LO Input (11-21 GHz) → LO

Cmd178 Double-Balanced Mixer

$IF = |RF - LO|$

IF Output (DC-6 GHz)

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Caption: Basic signaling pathway of the Cmd178 in a downconverter.

A practical downconverter circuit requires additional components for impedance matching, filtering, and amplification.
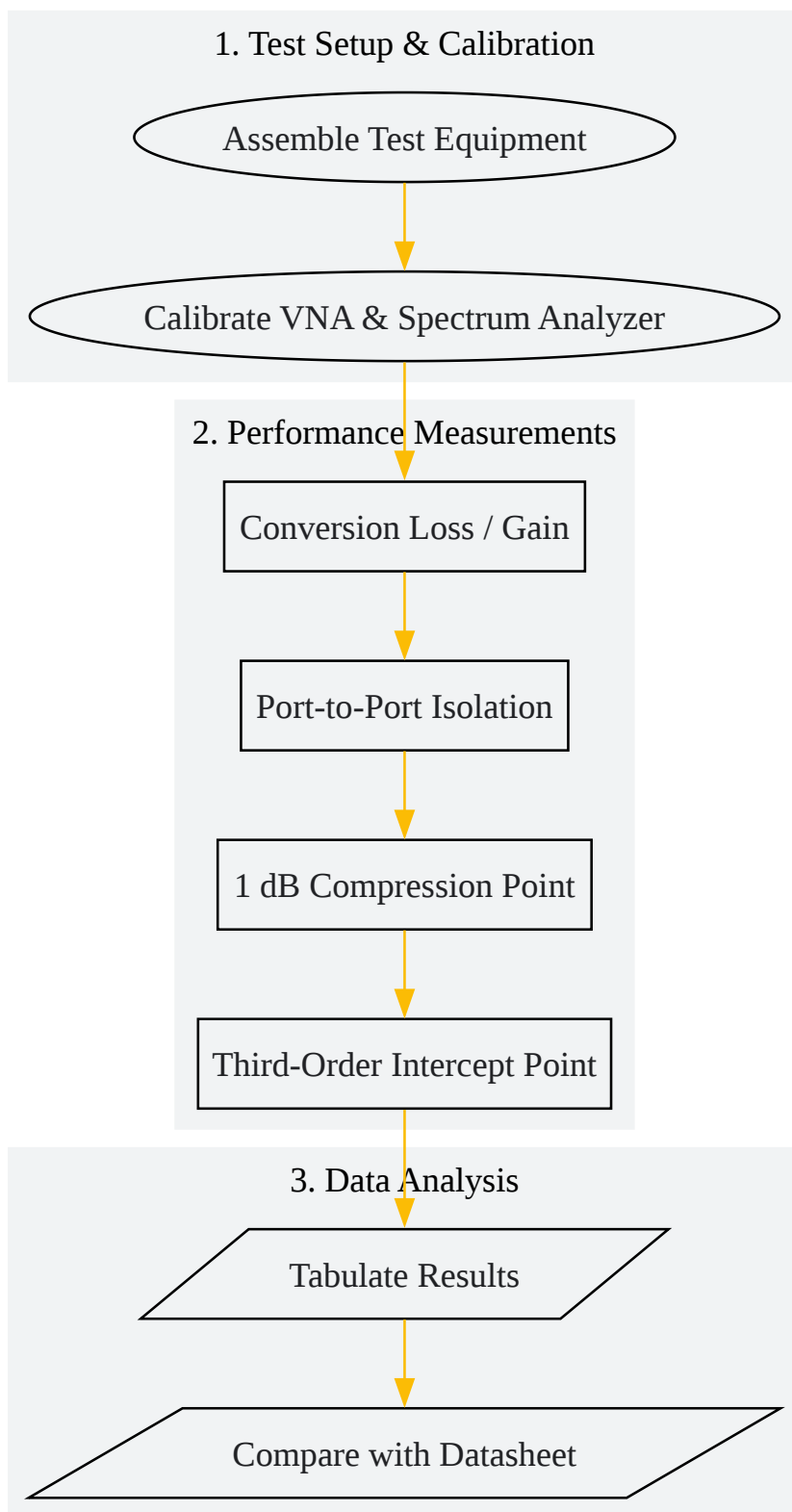
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RF Chain

RF Input

Bandpass Filter

Low Noise Amplifier

LO Generation

Local Oscillator

LO Amplifier

RF

LO

Cmd178

IF

IF Chain

Lowpass Filter

IF Amplifier

IF Output

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Caption: Block diagram of a typical downconverter circuit using the Cmd178.

Experimental Workflow for Performance Characterization

The following workflow outlines the key steps for characterizing the performance of a downconverter circuit built around the Cmd178.

1. Test Setup & Calibration

Assemble Test Equipment

Calibrate VNA & Spectrum Analyzer

2. Performance Measurements

Conversion Loss / Gain

Port-to-Port Isolation

1 dB Compression Point

Third-Order Intercept Point

3. Data Analysis

Tabulate Results

Compare with Datasheet

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Caption: Experimental workflow for downconverter characterization.

Detailed Experimental Protocols

The following protocols provide step-by-step instructions for measuring the key performance parameters of a downconverter circuit.

Protocol 1: Conversion Loss/Gain Measurement

- Equipment Setup:

  - Vector Network Analyzer (VNA) with frequency offset mode.

  - DC Power Supply (if active components are used).

  - Device Under Test (DUT): The Cmd178 downconverter circuit.

- Procedure:

  1. Connect the VNA Port 1 to the RF input of the DUT.

  2. Connect the VNA Port 2 to the IF output of the DUT.

  3. Provide the specified LO signal to the LO port of the DUT.

  4. Configure the VNA for a frequency offset measurement (S21). Set the input frequency sweep across the RF band (e.g., 11-21 GHz) and the receive frequency to the corresponding IF frequency ($f_{IF} = |f_{RF} - f_{LO}|$).

  5. Set the VNA source power to a level within the linear operating range of the mixer (e.g., -20 dBm).

  6. Perform the S21 measurement. The resulting trace represents the conversion loss (or gain if amplification is present) of the downconverter across the RF band.

Protocol 2: Port-to-Port Isolation Measurement

- Equipment Setup:

  - Vector Network Analyzer (VNA).

- 50 Ω terminations.

- Procedure (LO to RF Isolation):

  1. Connect VNA Port 1 to the LO port of the DUT.

  2. Connect VNA Port 2 to the RF port of the DUT.

  3. Terminate the IF port with a 50 Ω load.

  4. Configure the VNA for an S21 measurement over the LO frequency range (11-21 GHz).

  5. The measured S21 value represents the LO to RF isolation.

- Procedure (LO to IF and RF to IF Isolation):

  - Follow a similar procedure, connecting the VNA ports to the respective input and output ports and terminating the unused port with a 50 Ω load.

Protocol 3: 1 dB Compression Point (P1dB) Measurement

- Equipment Setup:

  - Signal Generator (for RF input).

  - Local Oscillator source.

  - Spectrum Analyzer (for measuring IF output power).

  - Variable Attenuator.

- Procedure:

  1. Set the RF signal generator to a fixed frequency within the operating band.

  2. Set the LO source to the desired frequency and power level (+13 dBm typical for Cmd178).

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3. Connect the RF signal generator through the variable attenuator to the RF input of the DUT.

4. Connect the IF output of the DUT to the spectrum analyzer.

5. Set the spectrum analyzer to the IF frequency.

6. Start with a high attenuation value (low input power) and record the RF input power and the corresponding IF output power.

7. Decrease the attenuation in 1 dB steps, recording the input and output power at each step.

8. Plot the IF output power versus the RF input power. The 1 dB compression point is the input power level at which the measured output power deviates by 1 dB from the ideal linear response.

Protocol 4: Third-Order Intercept Point (IP3) Measurement

- Equipment Setup:

  - Two Signal Generators (for two-tone RF input).

  - Power Combiner.

  - Local Oscillator source.

  - Spectrum Analyzer.

- Procedure:

1. Set the two RF signal generators to closely spaced frequencies (f1 and f2) within the RF band (e.g., 10 MHz apart).

2. Combine the outputs of the two signal generators using a power combiner and connect to the RF input of the DUT.

3. Set the LO source to the desired frequency and power level.

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4. Connect the IF output of the DUT to the spectrum analyzer.

5. Set the spectrum analyzer to view the IF frequency band, including the fundamental tones and the third-order intermodulation products (at 2f1 - f2 and 2f2 - f1).

6. Set the power of the two input tones to be equal and at a level within the linear operating range.

7. Measure the power of the fundamental IF tones (Pout) and the third-order intermodulation products (PIM3).

8. The output IP3 (OIP3) can be calculated as: OIP3 (dBm) = Pout (dBm) + (Pout (dBm) - PIM3 (dBm)) / 2.

9. The input IP3 (IIP3) can be calculated by subtracting the conversion gain from the OIP3: IIP3 (dBm) = OIP3 (dBm) - Conversion Gain (dB).

Conclusion

The Cmd178 is a versatile and high-performance mixer suitable for a wide range of downconverter applications. By carefully considering the design principles outlined in these application notes and following the detailed experimental protocols, researchers and engineers can successfully integrate the Cmd178 into their systems and achieve optimal performance. The provided quantitative data serves as a valuable baseline for design and verification.

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References

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